

Biological activities of Ganoderic acid I and its derivatives.

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Compound of Interest

Compound Name: Ganoderic acid I

Cat. No.: B15594672

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Anti-Cancer and Anti-Tumor Activities

Ganoderic acids have demonstrated significant potential as anti-cancer agents, acting through multiple mechanisms including the induction of apoptosis (programmed cell death), inhibition of cell proliferation and invasion, and cell cycle arrest.^{[2][9][10]}

Mechanisms of Action

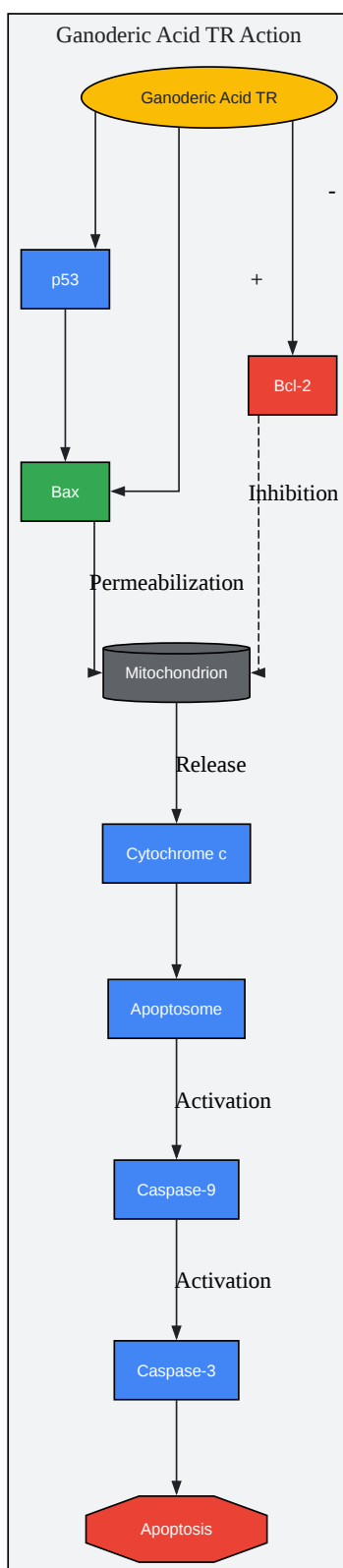
Induction of Apoptosis and Autophagy: Several Ganoderic acids, including GA-T and GA-DM, induce apoptosis in cancer cells through the intrinsic, mitochondria-mediated pathway.^{[3][9][11]} This process involves the upregulation of the tumor suppressor protein p53 and the pro-apoptotic protein Bax.^[11] The subsequent increase in the Bax/Bcl-2 ratio leads to the permeabilization of the mitochondrial membrane, releasing cytochrome c into the cytoplasm.^[11] This triggers the formation of the apoptosome and the activation of caspase-9 and caspase-3, ultimately leading to cell death.^{[9][11]} GA-DM has also been shown to induce autophagy, which can enhance tumor antigen presentation to immune cells.^[9]

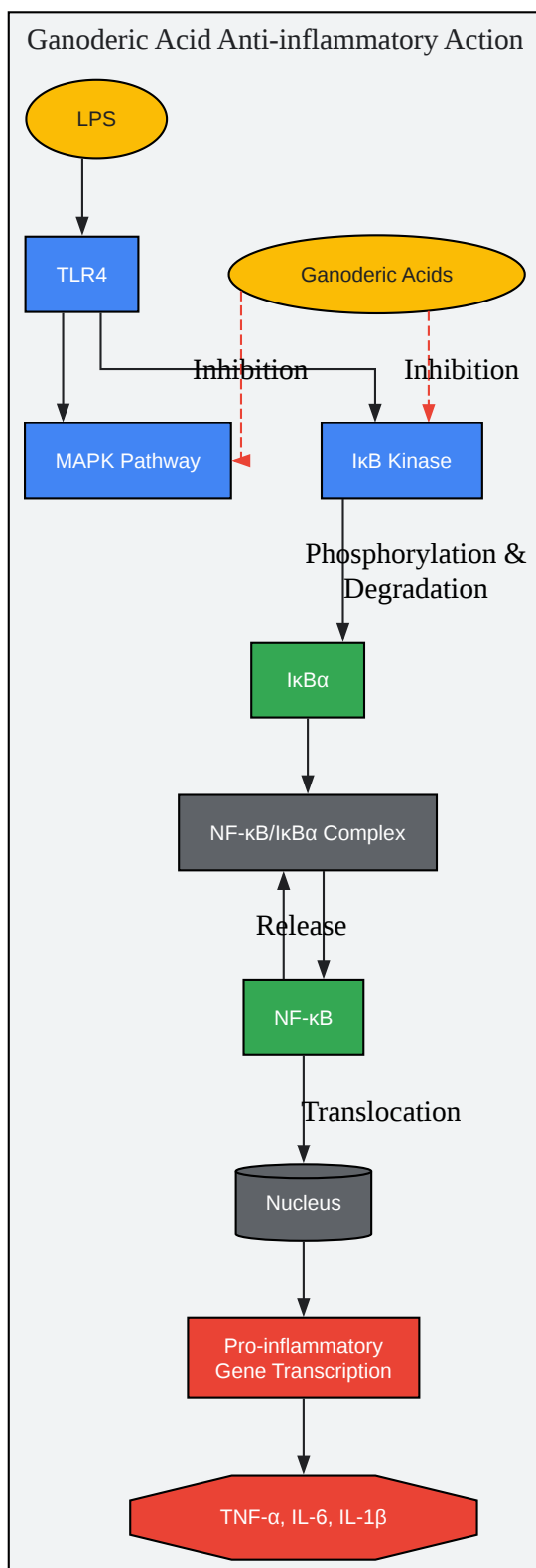
Cell Cycle Arrest: Ganoderic acids can halt the proliferation of cancer cells by arresting the cell cycle. For instance, Ganoderic Acid A has been shown to arrest the cell cycle of human hepatocellular carcinoma (HCC) cells at the G0/G1 phase.^[10] Similarly, Ganoderic Acid DM mediates G1 cell cycle arrest in breast cancer cells by decreasing the protein levels of key regulators like CDK2, CDK6, and cyclin D1.^[9]

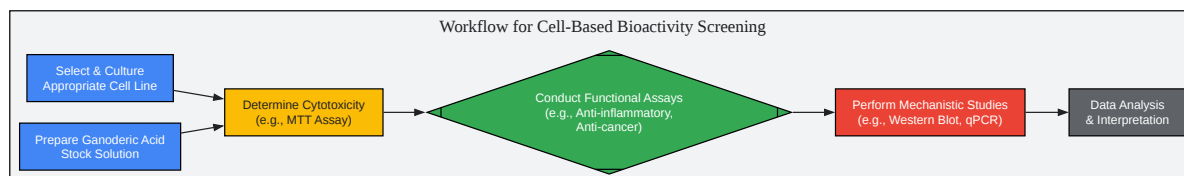
Inhibition of Invasion and Metastasis: GAs can suppress the invasive behavior of cancer cells. [10] Ganoderic acid A inhibits the invasion of HCC cells, while Ganoderic acid T has been shown to inhibit tumor metastasis by suppressing the activation of NF- κ B, a key transcription factor involved in cell survival and invasion.[3][10]

Modulation of Signaling Pathways: The anti-tumor effects of GAs are mediated by their influence on various signaling pathways. Amide derivatives of Ganoderic Acid A have been found to regulate the p53-MDM2 pathway.[7][8] Other targeted pathways include PI3K/AKT/mTOR and MAPK, which are crucial for cell growth and survival.[5][8]

Signaling Pathways







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